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Navigating the Solubility Landscape of m-PEG36-alcohol: A Technical Guide

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Compound of Interest		
Compound Name:	m-PEG36-alcohol	
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of methoxy-poly(ethylene glycol)36-alcohol (**m-PEG36-alcohol**). Understanding the solubility of this critical PEG linker is paramount for its effective use in various applications, including the development of PROTACs (Proteolysis Targeting Chimeras), antibody-drug conjugates (ADCs), and other advanced drug delivery systems. This document offers a compilation of solubility data, detailed experimental methodologies for solubility determination, and a logical workflow to guide researchers in their formulation and development efforts.

Core Concepts in m-PEG36-alcohol Solubility

m-PEG36-alcohol, a monodisperse polyethylene glycol derivative with 36 ethylene oxide units and a terminal hydroxyl group, exhibits a solubility profile reflective of its amphiphilic nature. The extensive ethylene glycol chain imparts significant hydrophilicity, rendering it soluble in a wide array of aqueous and polar organic solvents. Conversely, the methoxy cap and the overall polymer chain length contribute to its solubility in certain non-polar organic solvents. The interplay of these structural features dictates its behavior in different solvent systems, a critical consideration for reaction chemistry, purification, and final product formulation.

As a general principle, the solubility of polyethylene glycols, including m-PEGylated compounds, tends to decrease as the molecular weight increases.[1] However, m-PEG36-alcohol, with a molecular weight of approximately 1.6 kDa, generally demonstrates broad solubility.



Quantitative Solubility Data

While specific quantitative solubility data for **m-PEG36-alcohol** is not extensively published in the public domain, the following table summarizes the qualitative solubility and miscibility of m-PEG-alcohols and polyethylene glycols in various common laboratory solvents, based on information from technical data sheets and chemical suppliers. This information provides a strong directional basis for solvent selection in experimental work.



Solvent	Solubility Category	Comments
Water	Freely Soluble / Miscible	The hydrophilic PEG chain ensures high solubility in aqueous solutions.[2][3][4][5]
Phosphate-Buffered Saline (PBS)	Freely Soluble	Expected to be highly soluble due to its aqueous nature.
Dimethylformamide (DMF)	Soluble	A common solvent for reactions involving PEG linkers.
Dimethyl Sulfoxide (DMSO)	Soluble	Widely used for creating stock solutions of PEGylated compounds.
Dichloromethane (DCM)	Soluble	A common organic solvent for PEG dissolution and reactions.
Chloroform	Soluble	Another halogenated solvent suitable for dissolving PEGs.
Methanol	Soluble	PEGs are generally soluble in lower-chain alcohols.
Ethanol	Soluble	Similar to methanol, ethanol is a suitable solvent for PEGs.
Acetone	Soluble	Solid grades of PEG are reported to be freely soluble in acetone.
Toluene	Soluble (with heating)	Solubility can be enhanced by warming the mixture.
Ethyl Acetate	Soluble	Solid grades of PEG are reported to be soluble in ethyl acetate.
Ether (e.g., Diethyl Ether)	Insoluble	PEGs generally exhibit poor solubility in ethers.



Hexane Insoluble PEGs are typically insoluble in aliphatic hydrocarbons.

Experimental Protocols for Solubility Determination

The following section outlines a generalized experimental protocol for the quantitative and qualitative determination of **m-PEG36-alcohol** solubility.

I. Qualitative Solubility Determination (Visual Method)

This method provides a rapid assessment of solubility in various solvents.

Objective: To determine if **m-PEG36-alcohol** is soluble, partially soluble, or insoluble in a given solvent at a specific concentration.

Materials:

- m-PEG36-alcohol
- A selection of analytical grade solvents (e.g., water, ethanol, dichloromethane, etc.)
- · Small vials or test tubes
- Vortex mixer
- Analytical balance

Procedure:

- Weigh a predetermined amount of m-PEG36-alcohol (e.g., 10 mg) and place it into a clean, dry vial.
- Add a specific volume of the chosen solvent (e.g., 1 mL) to the vial to achieve the target concentration.
- Cap the vial securely and vortex the mixture vigorously for 1-2 minutes.
- Allow the vial to stand at room temperature for at least one hour.



- Visually inspect the solution against a dark and light background.
 - Soluble: The solution is clear and free of any visible particles.
 - Partially Soluble: The solution is hazy, or some undissolved particles remain.
 - Insoluble: The majority of the solid remains undissolved.
- Record the observations for each solvent.

II. Quantitative Solubility Determination (Gravimetric Method)

This method provides a more precise measurement of solubility (e.g., in mg/mL).

Objective: To determine the saturation solubility of **m-PEG36-alcohol** in a specific solvent.

Materials:

- m-PEG36-alcohol
- Analytical grade solvent of interest
- Scintillation vials or other sealable containers
- Orbital shaker or magnetic stirrer
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE or other compatible material)
- Pre-weighed collection vials
- Analytical balance
- Vacuum oven or desiccator

Procedure:



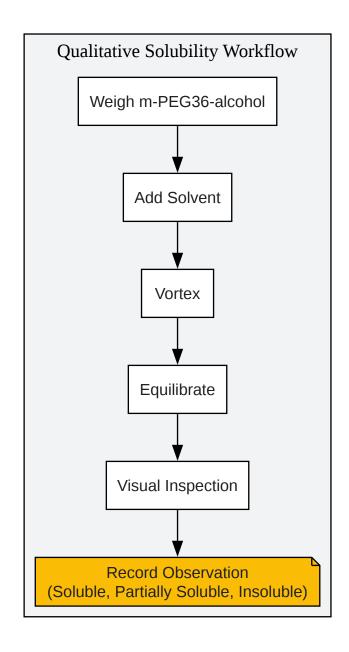
- Add an excess amount of m-PEG36-alcohol to a known volume of the solvent in a scintillation vial. The amount should be sufficient to ensure that undissolved solid remains after equilibration.
- Seal the vial and place it on an orbital shaker or use a magnetic stir bar to agitate the mixture at a constant temperature (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the suspension to settle.
- Carefully withdraw a known volume of the supernatant using a syringe and filter it through a 0.22 µm syringe filter into a pre-weighed collection vial. This step is crucial to remove any undissolved solid.
- Accurately weigh the vial containing the filtered solution.
- Evaporate the solvent from the collection vial using a vacuum oven at a suitable temperature or in a desiccator until a constant weight is achieved.
- Weigh the vial containing the dried solute.
- Calculate the solubility using the following formula:

Solubility (mg/mL) = (Weight of dried solute in mg) / (Volume of supernatant collected in mL)

Visualization of Experimental Workflow

The following diagrams illustrate the logical flow of the experimental protocols described above.

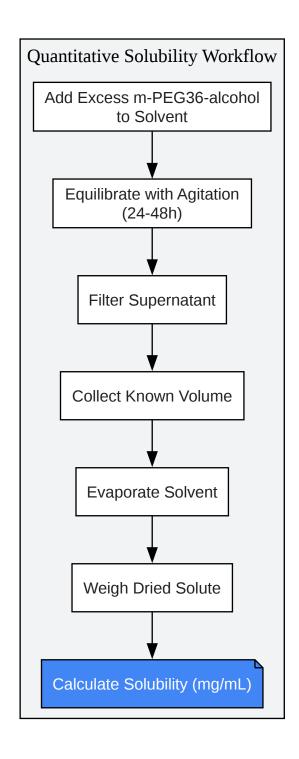




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Caption: Workflow for qualitative solubility assessment.





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Caption: Workflow for quantitative solubility determination.

Analytical Methods for Concentration Measurement



For more advanced quantitative analysis, especially in complex matrices, analytical techniques can be employed to measure the concentration of dissolved **m-PEG36-alcohol**. High-Performance Liquid Chromatography (HPLC) with a suitable detector, such as a Charged Aerosol Detector (CAD) or an Evaporative Light Scattering Detector (ELSD), is often used for the quantification of PEGs and their derivatives, as they lack a strong UV chromophore. These methods can provide high accuracy and sensitivity.

Conclusion

m-PEG36-alcohol is a versatile and widely used molecule in bioconjugation and drug delivery, largely due to its favorable solubility profile. It is readily soluble in water and many common polar organic solvents, providing flexibility in experimental design and formulation. For applications requiring precise knowledge of its solubility limits, the experimental protocols outlined in this guide can be employed. This technical guide serves as a foundational resource for researchers, enabling informed decisions on solvent selection and handling of **m-PEG36-alcohol** in their critical research and development endeavors.

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